

# Technical Guide: Solubility and Solvent Compatibility of Disperse Orange 25

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## Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B1198771

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This technical guide provides a comprehensive overview of the solubility and solvent compatibility of C.I. **Disperse Orange 25** (C.I. 11227). This information is critical for a wide range of applications, from textile dyeing and ink formulation to its use as a non-ionic, aromatic compound in the development of p-type semiconductors and nonlinear optical (NLO) materials. [\[1\]](#)

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Disperse Orange 25** is fundamental to predicting its solubility behavior. As a non-ionic monoazo dye, its solubility is primarily governed by its molecular structure, which facilitates its application in dyeing hydrophobic fibers like polyester. [\[2\]](#)

Property	Value	Reference
Chemical Name	3-[N-ethyl-4-[(4-nitrophenyl)diazenyl]anilino]propanenitrile	PubChem
C.I. Name	Disperse Orange 25, 11227	World Dye Variety[2]
CAS Number	31482-56-1	ChemicalBook[1]
Molecular Formula	C <sub>17</sub> H <sub>17</sub> N <sub>5</sub> O <sub>2</sub>	PubChem
Molecular Weight	323.35 g/mol	PubChem
Melting Point	170 °C (decomposes)	Sigma-Aldrich
Appearance	Orange uniform powder	World Dye Variety[2]
Structure	Single azo class	World Dye Variety

## Solubility Profile

**Disperse Orange 25** is characterized by its low solubility in water, a defining feature of disperse dyes. This property necessitates the use of dispersing agents to form stable aqueous dispersions for dyeing processes. Its solubility is significantly influenced by the solvent's polarity, temperature, and the presence of other chemical agents such as surfactants. While extensive quantitative data in a wide array of organic solvents is not readily available in published literature, its general behavior indicates solubility in polar organic solvents. For instance, the related Disperse Orange 3 is noted to be soluble in ethanol, acetone, and toluene.

## Solubility in Supercritical Carbon Dioxide

The solubility of **Disperse Orange 25** in supercritical carbon dioxide (scCO<sub>2</sub>) has been experimentally determined. This is a critical parameter for modern, environmentally friendly dyeing processes that utilize scCO<sub>2</sub> as a solvent. The solubility is measured using a flow-type apparatus and is dependent on temperature and pressure. For example, solubility measurements have been carried out in the temperature range of 323.15 K to 383.15 K and pressures from 10.0 to 30.0 MPa.

## Solubilization in Micellar Solutions

The solubility of **Disperse Orange 25** in aqueous solutions can be significantly enhanced through the use of surfactants, which form micelles that encapsulate the dye molecules. A study on the solubilization of **Disperse Orange 25** in a cationic surfactant, Cetylpyridinium Chloride (CPC), demonstrated that the solubility increases with surfactant concentration and temperature. The presence of salts such as NaCl, Na<sub>2</sub>SO<sub>4</sub>, and Na<sub>2</sub>CO<sub>3</sub> was also found to increase solubility by reducing the critical micelle concentration (CMC) of the surfactant. The solubilization process was investigated using UV-Visible spectrophotometry.

## Experimental Determination of Solubility

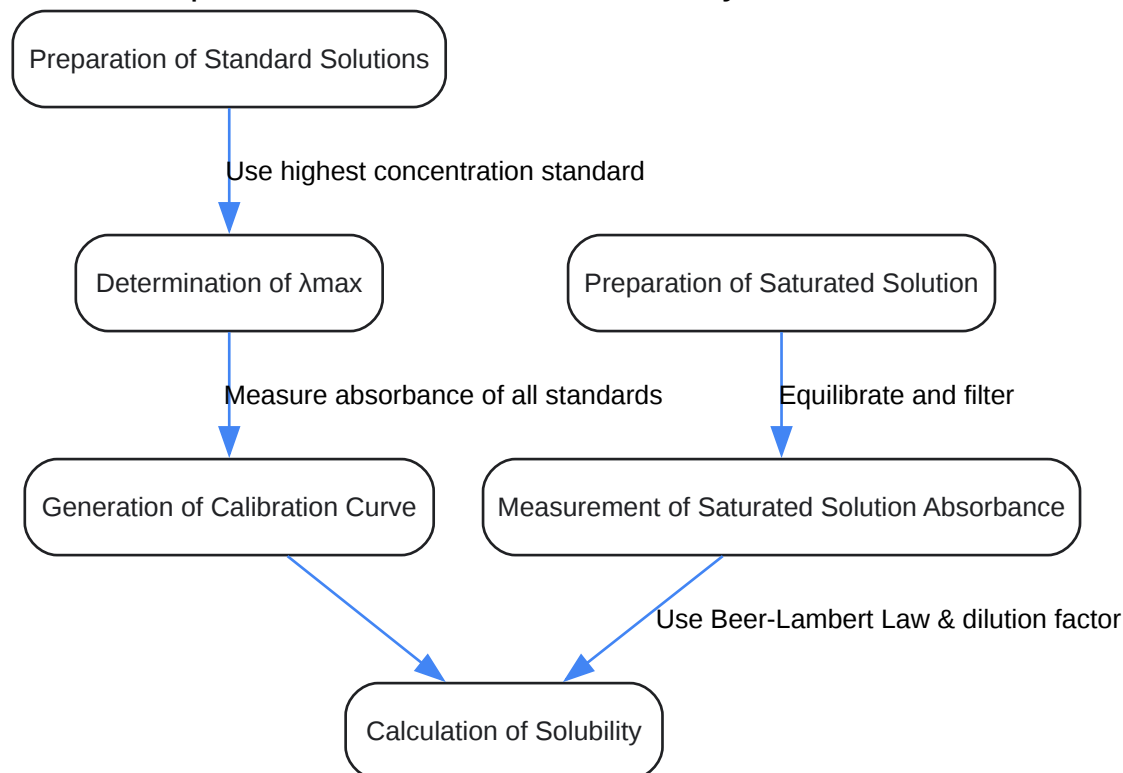
For researchers requiring precise solubility data in specific solvents, the following experimental protocol, adapted from methodologies for similar disperse dyes, can be employed. This method utilizes UV-Visible spectrophotometry, a widely accessible and reliable technique for determining the concentration of colored compounds.

## Materials and Equipment

- **Disperse Orange 25** (high purity)
- Solvents of interest (e.g., acetone, ethanol, toluene)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)
- Shaker or magnetic stirrer
- Temperature-controlled water bath or incubator

## Experimental Workflow

## Experimental Workflow for Solubility Determination



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Caption: Workflow for determining dye solubility.

## Detailed Protocol

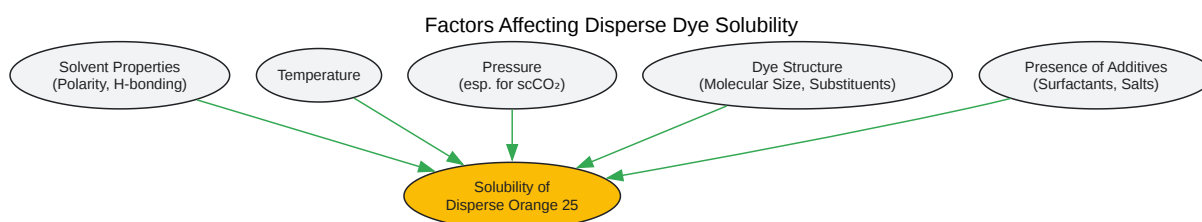
- Preparation of Standard Solutions:
  - Accurately weigh a small amount of **Disperse Orange 25** and dissolve it in the chosen solvent to create a stock solution of a known concentration (e.g., 100 mg/L).
  - Perform serial dilutions of the stock solution to prepare a series of standard solutions with at least five different concentrations.
- Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ ):
  - Using the most concentrated standard solution, scan across the visible spectrum (typically 400-700 nm) to identify the wavelength at which the dye exhibits maximum absorbance. This  $\lambda_{\text{max}}$  will be used for all subsequent measurements.

- Generation of the Calibration Curve:
  - Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ .
  - Plot a graph of absorbance versus concentration.
  - Perform a linear regression to obtain the equation of the line ( $y = mx + c$ , where  $y$  is absorbance and  $x$  is concentration) and the correlation coefficient ( $R^2$ ). An  $R^2$  value close to 1 indicates a good linear relationship.
- Preparation of a Saturated Solution:
  - Add an excess amount of **Disperse Orange 25** to a known volume of the solvent in a sealed container.
  - Agitate the mixture at a constant temperature (e.g., 25 °C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
  - Allow the undissolved solid to settle.
- Measurement of Saturated Solution Absorbance:
  - Carefully withdraw a sample of the supernatant.
  - Filter the sample through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles.
  - Dilute the filtered saturated solution with the same solvent to an extent that the absorbance falls within the linear range of the calibration curve. Record the dilution factor accurately.
  - Measure the absorbance of the diluted saturated solution at  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the equation from the calibration curve to calculate the concentration of the diluted saturated solution from its absorbance.

- Multiply this concentration by the dilution factor to determine the actual concentration of the saturated solution. This value represents the solubility of **Disperse Orange 25** in that solvent at the specified temperature.

## Factors Influencing Solubility

The solubility of **Disperse Orange 25** is a complex interplay of several factors. A clear understanding of these can aid in solvent selection and process optimization.



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Caption: Key factors influencing solubility.

- **Solvent Polarity:** As a non-ionic molecule, **Disperse Orange 25** will exhibit higher solubility in solvents with similar polarity. Its structure suggests better solubility in moderately polar to nonpolar organic solvents compared to highly polar solvents like water.
- **Temperature:** Generally, the solubility of solid solutes in liquid solvents increases with temperature. This is a critical factor in dyeing processes where elevated temperatures are used to increase dye uptake.
- **Dye Crystal Structure:** The crystalline form of the dye can significantly impact its solubility. Different polymorphs can have different lattice energies, leading to variations in solubility.
- **Presence of Other Substances:** As demonstrated in micellar solubilization, the presence of surfactants can dramatically increase the apparent solubility of **Disperse Orange 25** in

aqueous media. Similarly, the composition of a solvent mixture can be tailored to optimize solubility.

## Conclusion

This technical guide has summarized the key aspects of the solubility and solvent compatibility of **Disperse Orange 25**. While specific quantitative solubility data in a broad range of organic solvents remains an area for further investigation, the provided experimental protocol offers a robust framework for researchers to determine these values for their specific applications. A comprehensive understanding of the factors influencing solubility is essential for the effective utilization of this versatile dye in both traditional and advanced technological fields.

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## References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
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